Spectroscopic Characterization of 4-Formyl-N-methylbenzenesulfonamide: A Technical Guide

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Compound of Interest

Compound Name:	*4-Formyl-N-methylbenzenesulfonamide*
CAS No.:	*13092-93-8*
Cat. No.:	*B177050*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic characterization of **4-Formyl-N-methylbenzenesulfonamide**, a key intermediate in medicinal chemistry and organic synthesis. This document is intended for researchers, scientists, and drug development professionals, offering both theoretical insights and practical methodologies for the elucidation of its structure using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Introduction

4-Formyl-N-methylbenzenesulfonamide ($C_8H_9NO_3S$) is a bifunctional molecule incorporating both a reactive aldehyde and a sulfonamide moiety.[1] This unique combination makes it a valuable building block for the synthesis of a diverse range of compounds with potential biological activities. The sulfonamide group is a well-established pharmacophore found in numerous therapeutic agents, including antibiotics and diuretics.[2] Accurate and unambiguous structural confirmation is paramount in any synthetic workflow, and spectroscopic techniques are the cornerstone of this process. This guide explains the expected spectroscopic data for **4-**

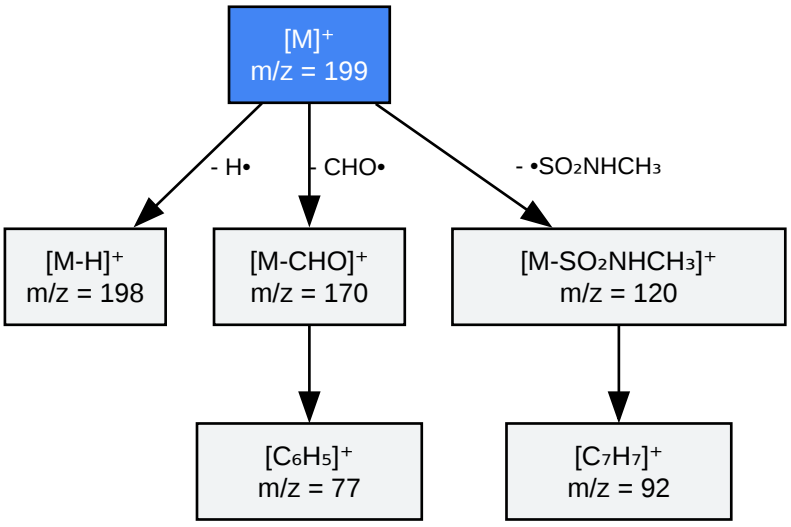
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Formyl-N-methylbenzenesulfonamide and the rationale behind the interpretation, providing a self-validating framework for its characterization.

Molecular Structure and Key Features

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data.

Molecular Structure of **4-Formyl-N-methylbenzenesulfonamide**



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Sources

- 1. 4-Formyl-N-methylbenzenesulfonamide | C8H9NO3S | CID 14327177 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Crystal structure of 4-methyl-N-(4-methylbenzyl)benzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]

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